

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Fluoro-5-iodobenzaldehyde

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Compound of Interest

Compound Name: 2-Fluoro-5-iodobenzaldehyde

Cat. No.: B129801

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For Immediate Implementation: This document provides critical safety and logistical protocols for the handling and disposal of **2-Fluoro-5-iodobenzaldehyde**. Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and maintaining a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Fluoro-5-iodobenzaldehyde is a hazardous substance that requires stringent safety measures. It is classified as toxic if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} Therefore, appropriate personal protective equipment must be worn at all times when handling this chemical.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Required PPE	Specifications and Guidelines
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Use a dust mask type N95 (US) or type P1 (EU EN 143) for nuisance exposures. ^[5] For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. ^[5]
Eye and Face Protection	Chemical safety goggles and face shield	Goggles should meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn over safety glasses, especially when there is a risk of splashing. ^[2] ^[5]
Hand Protection	Chemical-resistant gloves	Handle with gloves that have been inspected prior to use. ^[1] Use proper glove removal technique to avoid skin contact. ^[5] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. ^[5]
Body Protection	Laboratory coat, long pants, and closed-toe shoes	A lab coat should be worn and buttoned to cover as much skin as possible. ^[5] Avoid clothing made of polyester or acrylic fabrics. ^[5]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Fluoro-5-iodobenzaldehyde** is crucial for safe handling and storage.

Table 2: Physical and Chemical Data for **2-Fluoro-5-iodobenzaldehyde**

Property	Value
Molecular Formula	$\text{FC}_6\text{H}_3(\text{I})\text{CHO}$
Molecular Weight	250.01 g/mol [1]
Appearance	White to cream to pale yellow crystals or powder[6]
Melting Point	45-48 °C[7]
CAS Number	146137-76-0[1]

Step-by-Step Operational Plan

A systematic approach to handling **2-Fluoro-5-iodobenzaldehyde** from receipt to disposal is critical to minimize risk.

3.1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] Keep away from incompatible materials such as strong oxidizing agents.[2] The designated storage area should be clearly labeled with the appropriate hazard warnings.

3.2. Handling and Use

- **Preparation:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[2][8] Ensure that an eyewash station and safety shower are in close proximity to the workstation.[2]
- **Weighing and Transfer:** When weighing or transferring the solid, take care to avoid creating dust.[1] Use appropriate tools (e.g., spatula, weigh paper).

- Personal Hygiene: Wash hands thoroughly after handling the chemical, even if gloves were worn.^[2] Do not eat, drink, or smoke in the laboratory.^[2]

3.3. First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor/physician.^{[1][4]} Rinse mouth with water.^[1]
- In Case of Skin Contact: Wash off with soap and plenty of water.^[1] If skin irritation occurs, get medical advice/attention.^[2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.^[1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.^{[1][2]}
- If Inhaled: Move the person into fresh air.^[1] If not breathing, give artificial respiration.^[1]

Disposal Plan

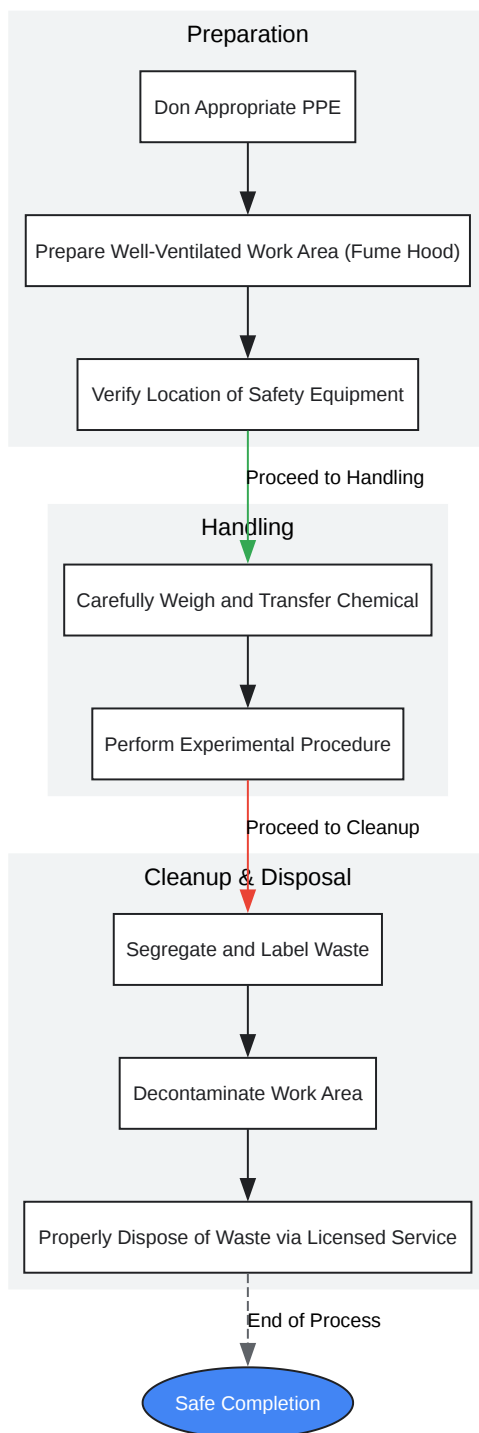
Proper disposal of **2-Fluoro-5-iodobenzaldehyde** and its contaminated materials is imperative to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect surplus and non-recyclable solutions in a designated, labeled, and sealed container for hazardous waste.^[1]
- Disposal Method: Offer the waste to a licensed professional waste disposal service.^[1] The recommended disposal method is to burn in a chemical incinerator equipped with an afterburner and scrubber.^[1]
- Contaminated Packaging: Dispose of contaminated packaging as unused product in the same manner as the chemical itself.^[1]

Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **2-Fluoro-5-iodobenzaldehyde**.

Safe Handling Workflow for 2-Fluoro-5-iodobenzaldehyde

[Click to download full resolution via product page](#)Caption: Workflow for handling **2-Fluoro-5-iodobenzaldehyde**.

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